

Application Note: Noformicin Analytical Standards and Methods

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Compound of Interest

Compound Name: Noformicin

Cat. No.: B086930

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Introduction

Noformicin is a cyclic guanidine-containing natural product with potential applications in drug development. To support research, preclinical, and clinical studies, robust and reliable analytical methods are essential for the accurate quantification and characterization of **noformicin** in various matrices. This document provides comprehensive application notes on **noformicin** analytical standards and detailed protocols for its analysis using modern chromatographic techniques.

Noformicin Analytical Standards

The use of well-characterized analytical standards is fundamental for achieving accurate and reproducible results in quantitative analysis. A certified reference standard of **noformicin** should be used for the preparation of calibration curves and quality control samples.

Table 1: Physicochemical Properties of **Noformicin**

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ N ₅ O	[1]
Molecular Weight	197.24 g/mol	[1]
IUPAC Name	(2S)-5-amino-N-(3-amino-3-aminopropyl)-3,4-dihydro-2H-pyrrole-2-carboxamide	[1]
CAS Number	155-38-4	[1]
Appearance	White to off-white solid	Typical for commercial standards
Solubility	Soluble in aqueous solutions and polar organic solvents like methanol.	[2]
Storage Conditions	-20°C in a desiccated environment	General recommendation for stability

Table 2: Specifications for a **Noformicin** Analytical Standard

Parameter	Specification	Typical Method
Purity	≥98% (by HPLC)	HPLC-UV
Identity	Conforms to the reference spectrum	¹ H-NMR, LC-MS
Water Content	≤2.0%	Karl Fischer Titration
Residual Solvents	To be reported	GC-HS

Analytical Methods

High-Performance Liquid Chromatography (HPLC) coupled with UV detection and Liquid Chromatography-Mass Spectrometry (LC-MS) are the preferred methods for the analysis of **noformicin** due to their sensitivity, specificity, and wide availability.

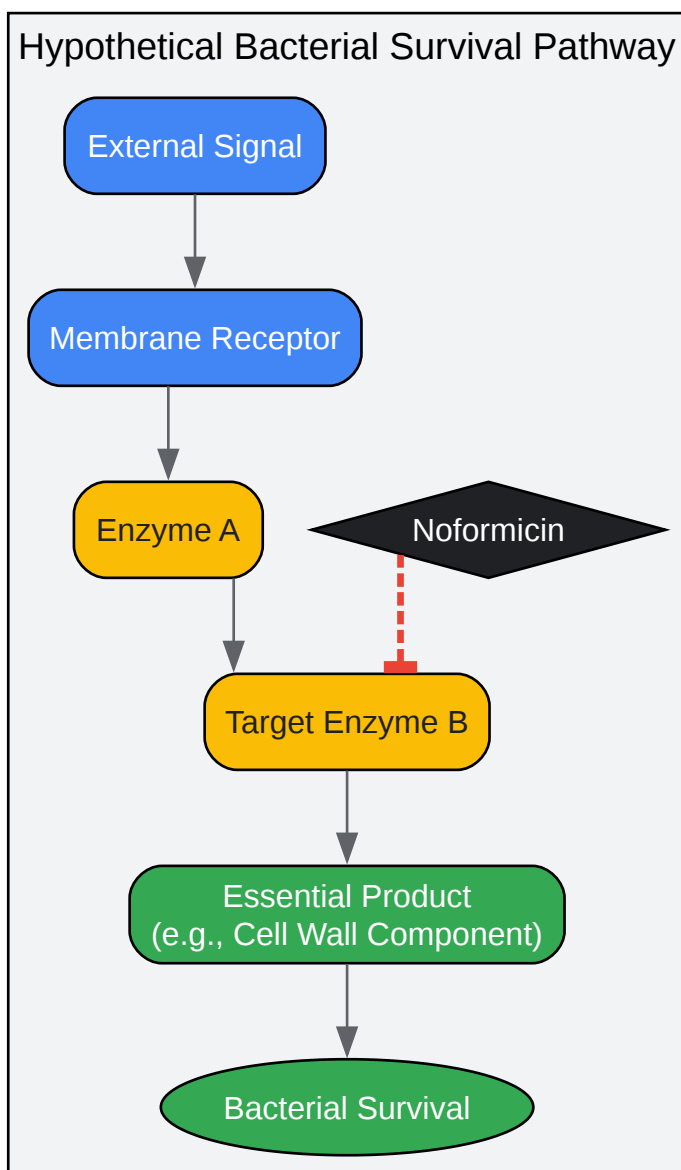
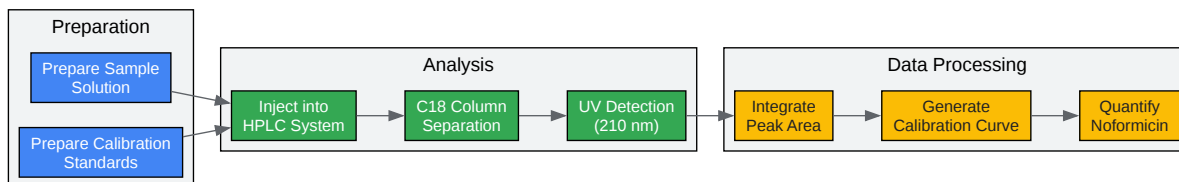
This method is suitable for the quantification of **noformicin** in bulk material and pharmaceutical dosage forms.

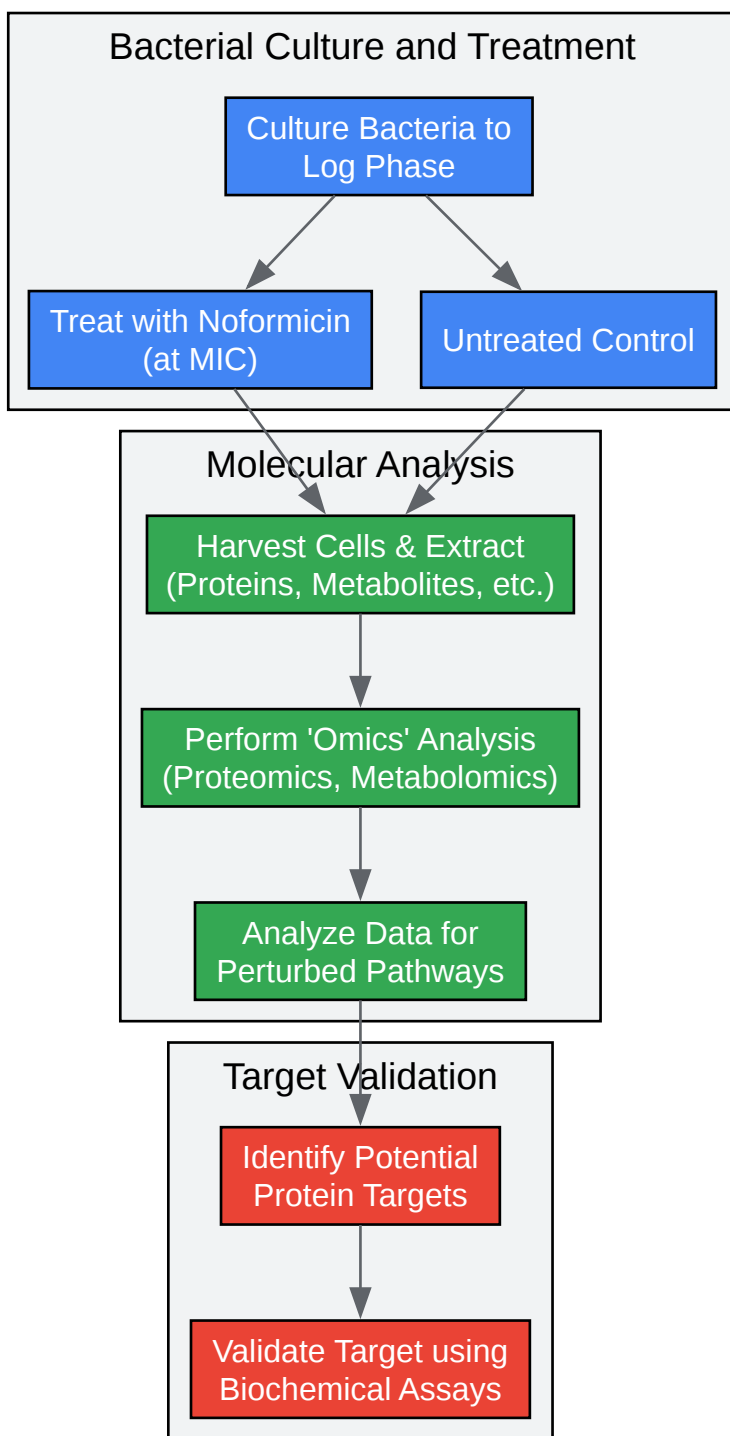
Experimental Protocol: HPLC-UV Analysis of **Noformicin**

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV/Vis or Photodiode Array (PDA) detector.
- Column: Reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 µm particle size).
- Mobile Phase: A mixture of 0.1% Formic Acid in Water (Solvent A) and Acetonitrile (Solvent B). An isocratic elution with 95:5 (v/v) A:B is a good starting point.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: Due to the lack of a strong chromophore, detection at a low wavelength, such as 210 nm, is recommended.
- Injection Volume: 10 µL.
- Standard Preparation:
 - Prepare a stock solution of the **noformicin** reference standard at 1 mg/mL in the mobile phase.
 - Perform serial dilutions to prepare a set of calibration standards ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation:
 - Accurately weigh and dissolve the sample containing **noformicin** in the mobile phase to achieve a concentration within the calibration range.
 - Filter the solution through a 0.45 µm syringe filter prior to injection.

- Quantification: Construct a calibration curve by plotting the peak area of the **noformicin** standard against its concentration. The concentration of **noformicin** in the sample is determined using the linear regression equation of the calibration curve.

Experimental Workflow for HPLC Analysis





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References

- 1. Noformicin, (+)- | C₈H₁₅N₅O | CID 130797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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